

In-Depth Technical Guide: 2-Fluoro-5-methoxybenzyl alcohol

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Compound of Interest

Compound Name: 2-Fluoro-5-methoxybenzyl alcohol

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Fluoro-5-methoxybenzyl alcohol**, a key intermediate in organic synthesis. This document details its chemical properties, a representative experimental protocol for the synthesis of a closely related isomer, and a generalized workflow for its chemical preparation and characterization.

Core Chemical Data

2-Fluoro-5-methoxybenzyl alcohol is a substituted aromatic alcohol. The presence of a fluorine atom and a methoxy group on the benzene ring imparts unique chemical properties that make it a valuable building block in the synthesis of more complex molecules, particularly in the fields of pharmaceuticals and materials science.

Property	Value
Chemical Name	2-Fluoro-5-methoxybenzyl alcohol
CAS Number	161643-29-4
Molecular Formula	C ₈ H ₉ FO ₂
Molecular Weight	156.16 g/mol

Experimental Protocols

While a specific, peer-reviewed synthesis protocol for **2-Fluoro-5-methoxybenzyl alcohol** is not readily available in the public domain, the following is a detailed experimental protocol for the synthesis of its isomer, 5-Fluoro-2-methoxybenzyl alcohol. This procedure is representative of the chemical transformations required for the synthesis of fluorinated and methoxylated benzyl alcohol derivatives.^[1]

Synthesis of 5-Fluoro-2-methoxybenzyl alcohol^[1]

Objective: To synthesize 5-Fluoro-2-methoxybenzyl alcohol via the reduction of 5-Fluoro-2-methoxybenzaldehyde.

Materials:

- 5-Fluoro-2-methoxybenzaldehyde (1 equivalent)
- Sodium borohydride (2.7 equivalents)
- Methanol
- Dichloromethane
- Magnesium sulfate
- Ice water

Procedure:

- A solution of 5-fluoro-2-methoxybenzaldehyde in methanol is prepared in a reaction vessel.
- The solution is cooled to -10 °C under a nitrogen atmosphere to maintain an inert environment.
- Sodium borohydride is added to the solution in batches to control the reaction rate and temperature.
- The reaction mixture is allowed to slowly warm to room temperature and is stirred for an additional 30 minutes to ensure the completion of the reaction.

- The methanol solvent is removed under reduced pressure.
- Dichloromethane is added to the residue, and the mixture is poured into ice water.
- The organic layer is separated, and the aqueous layer is extracted with dichloromethane.
- The combined organic phases are dried over magnesium sulfate.
- The solvent is removed by concentration under reduced pressure to yield the final product, 5-fluoro-2-methoxybenzyl alcohol.

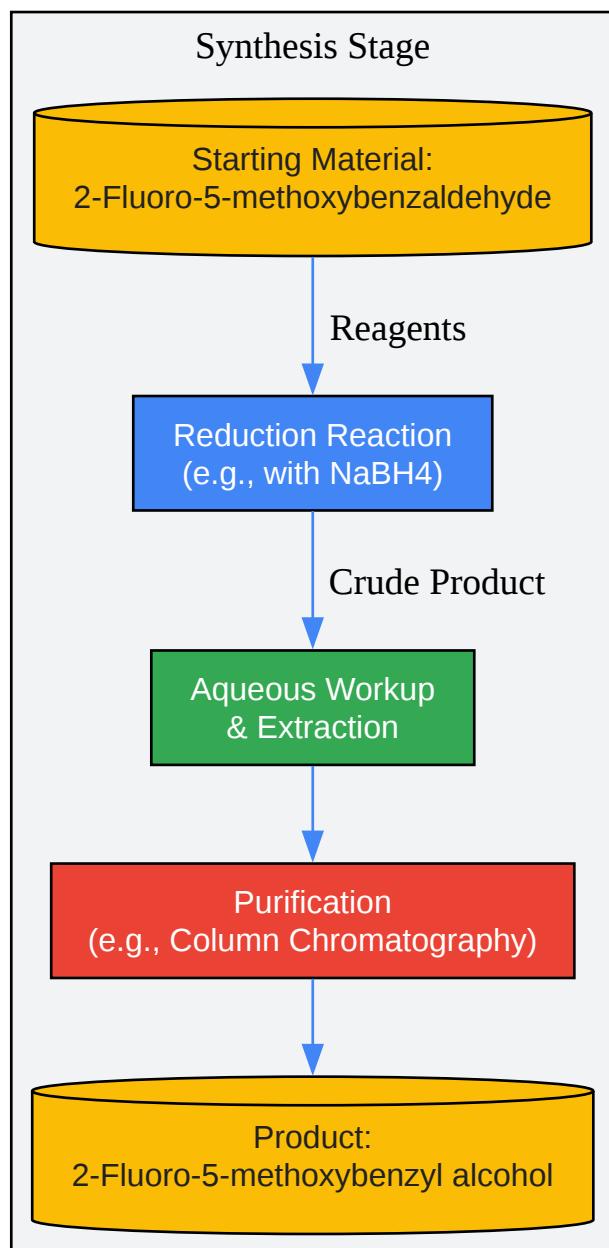
Characterization:

The structure and purity of the synthesized compound can be confirmed using various analytical techniques, including:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: To determine the chemical structure and connectivity of atoms. For example, ^1H NMR data for 5-fluoro-2-methoxybenzyl alcohol is reported as (300 MHz, CDCl_3) δ : 2.58 (m, 1H), 3.81 (s, 3H), 4.63 (d, 2H, $J=6.3$ Hz), 6.78 (dd, 1H $J=8.9$ and 4.3 Hz), 6.94 (td, 1H, $J=8.5$ and 3.1 Hz), 7.04 (dd, 1H, $J=8.7$ and 3.1 Hz).[\[1\]](#)
- Fourier-Transform Infrared (FTIR) Spectroscopy: To identify the functional groups present in the molecule.
- Mass Spectrometry (MS): To determine the molecular weight and fragmentation pattern.

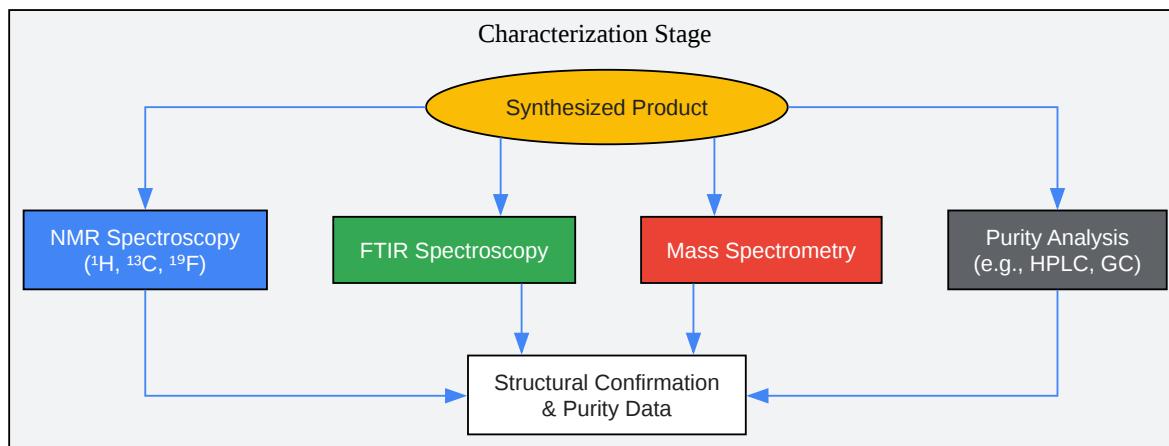
Experimental and Logical Workflows

The following diagrams illustrate the logical workflow for the synthesis and characterization of a substituted benzyl alcohol like **2-Fluoro-5-methoxybenzyl alcohol**.



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A generalized workflow for the synthesis of **2-Fluoro-5-methoxybenzyl alcohol**.



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A typical workflow for the analytical characterization of the synthesized compound.

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References

- 1. 5-Fluoro-2-Methoxybenzyl alcohol | 426831-32-5 [chemicalbook.com]
- 2. To cite this document: BenchChem. [In-Depth Technical Guide: 2-Fluoro-5-methoxybenzyl alcohol]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b063124#2-fluoro-5-methoxybenzyl-alcohol-molecular-weight>

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